

# Zhan Catalyst-1B ring-closing metathesis protocol

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## Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

Cat. No.: S6609673

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## Zhan Catalyst-1B at a Glance

**Zhan Catalyst-1B** is a ruthenium-based complex belonging to the Hoveyda-Grubbs family of olefin metathesis catalysts. Its key feature is an electron-withdrawing dimethylsulfonamide group on the benzylidene ligand, which influences its reactivity and stability [1].

The table below summarizes its basic properties:

Property	Description
Chemical Name	Dichloro(1,3-bis(2,4,6-trimethylphenyl)-2-imidazolidinylidene)((5-((dimethylamino)sulfonyl)-2-(1-methylethoxy)phenyl)methylene)ruthenium(II) [2] [3]
Molecular Formula	C <sub>33</sub> H <sub>43</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>3</sub> RuS [2] [4]
CAS Number	918870-76-5 [4] [3]
Appearance	Green solid [1] [2]
Molar Mass	733.75 g·mol <sup>-1</sup> [1] [4]

Property	Description
Key Feature	Electron-withdrawing sulfonamide group on the benzylidene ligand [1]

## Documented Applications in Synthesis

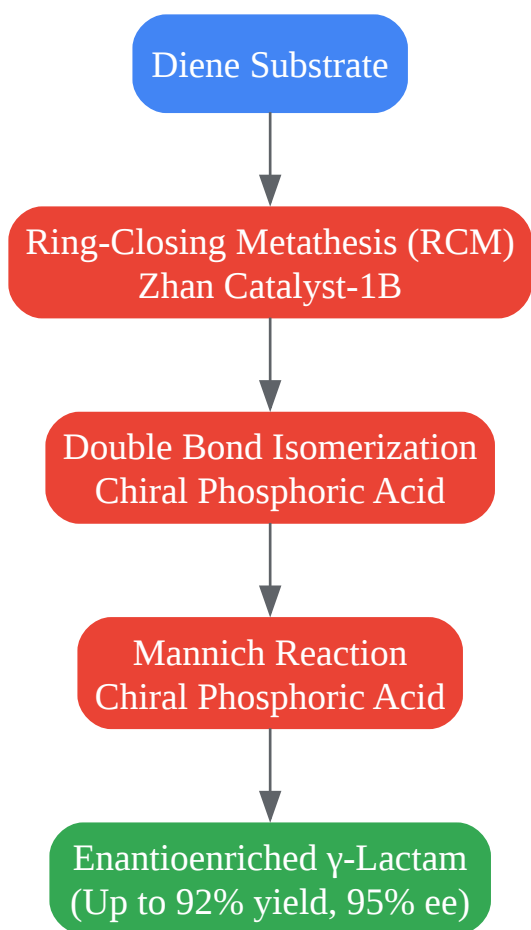
The search results highlight the use of **Zhan Catalyst-1B** in specific, complex synthetic sequences. A general, standalone RCM protocol was not detailed.

### Cascade Reactions for Complex Molecule Synthesis

One prominent application is in a tandem reaction sequence to synthesize enantioenriched  $\gamma$ -lactams from indole derivatives.

- **Reaction Sequence:** The process involves a **ring-closing metathesis/double bond isomerization/Mannich reaction cascade** [5].
- **Catalytic System:** The transformation uses **sequential catalysis**, where the Zhan-1B catalyst first performs the RCM, followed by a chiral phosphoric acid that catalyzes the subsequent steps [5].
- **Reported Performance:** This method achieved the synthesis of  $\gamma$ -lactams in yields of up to **92%** with high enantiomeric excess (**95% ee**) [5].

The following diagram outlines the workflow of this catalytic cascade:



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## Synthesis of Heteroaromatic Compounds

**Zhan Catalyst-1B** has also been employed in de novo synthesis strategies for nitrogen-containing heteroaromatics like pyridines and pyridazines, which are common scaffolds in pharmaceuticals [6].

- **Strategy:** The approach uses RCM as a key step to form a dihydropyridine intermediate. This intermediate is then functionalized and aromatized to produce the final substituted pyridine [6].
- **Catalyst Note:** The research paper mentions that the Zhan 1B catalyst was evaluated alongside the Grubbs-Hoveyda second-generation catalyst for these RCM reactions, indicating its utility in constructing challenging rings for heteroaromatic systems [6].

## Practical Handling and Considerations

Aspect	Guidelines
<b>Handling</b>	Handle in a well-ventilated area and use appropriate personal protective equipment (PPE). The catalyst may be air- and moisture-sensitive, though specific handling atmosphere (e.g., glovebox) is not detailed in results [4].
<b>Solubility</b>	The catalyst is soluble in dichloromethane (DCM), chloroform, and ether, but insoluble in alcohols like methanol and ethanol [1].
<b>Storage</b>	Store in a cool, dry place, away from moisture and direct sunlight [4].
<b>Immobilized Forms</b>	For reduced metal leaching and easier product separation, Zhan Catalyst-1B can be immobilized on solid supports like mesoporous molecular sieves (MCM-41, SBA-15). This is highly relevant for processes where low ruthenium contamination in the product is critical [7] [8].

## Key Takeaways for Practitioners

- **Catalyst Selection:** **Zhan Catalyst-1B** is a viable and sometimes superior option for challenging RCM reactions, especially those involving sterically hindered or electron-deficient olefins, due to its modified ligand structure [1] [6].
- **Complex Synthesis:** Its proven effectiveness in cascade reactions and the synthesis of privileged heterocyclic structures makes it a powerful tool for constructing complex molecular architectures in fewer steps [5] [6].
- **Process Chemistry:** The catalyst's ability to be immobilized on solid supports provides a pathway to develop more sustainable and industrially applicable metathesis processes with minimal metal contamination in the final product [7] [8].

## Knowledge Gaps and Further Research

It is important to note that the search results do not contain a detailed, step-by-step general protocol for a standard RCM reaction using **Zhan Catalyst-1B**, including aspects like:

- Specific recommended catalyst loadings for different substrate types.
- Optimal reaction temperatures and precise times.
- Detailed work-up and purification procedures to remove ruthenium residues.

To address these gaps, I suggest you consult specialized organic chemistry databases and primary literature for specific substrate classes, or consider reaching out to chemical suppliers for technical data sheets.

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## References

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